

NCGC00229600: A Potent and Selective TSHR Inverse Agonist

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Compound of Interest

Compound Name: NCGC00229600

Cat. No.: B15603122

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A comprehensive guide to the specificity of **NCGC00229600** for the Thyrotropin Receptor (TSHR) over other G-protein coupled receptors (GPCRs), supported by experimental data and detailed protocols.

Developed for researchers, scientists, and drug development professionals, this guide provides an objective comparison of **NCGC00229600**'s performance against other GPCRs, highlighting its potential as a selective tool for studying TSHR-mediated signaling and as a therapeutic candidate for diseases like Graves' disease.

Summary of Quantitative Data

NCGC00229600 is a small-molecule allosteric inverse agonist of the Thyrotropin Receptor (TSHR)[1][2][3]. It effectively inhibits both basal and TSH-stimulated cAMP production[3][4][5]. While comprehensive screening data across a wide panel of GPCRs is not readily available in the public domain, existing studies demonstrate its selectivity for TSHR.

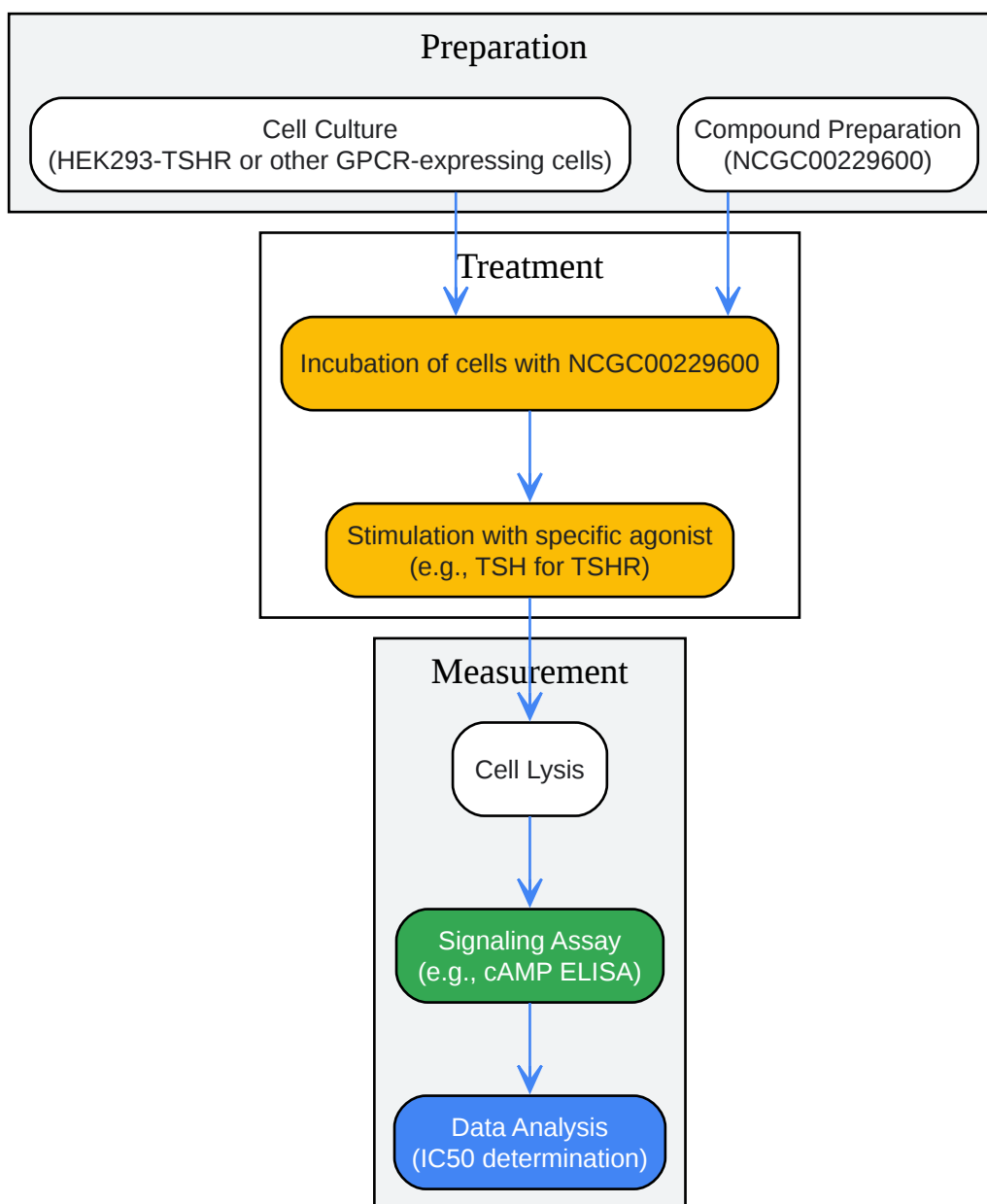
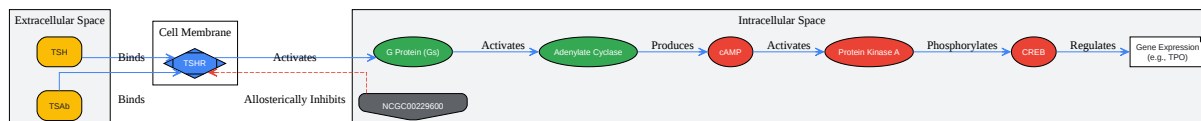
One key study highlighted that **NCGC00229600** did not inhibit signaling by the prostaglandin D2 receptor, which, like TSHR, utilizes the cAMP signaling pathway. This indicates that the inhibitory action of **NCGC00229600** is specific to the TSHR and not a general effect on the cAMP pathway.

The table below summarizes the known activity of **NCGC00229600**. It is important to note that a broad, quantitative comparison against a comprehensive panel of GPCRs is not yet published.

Target	Compound	Assay Type	Cell Line	Measured Effect	Potency (IC ₅₀)	Reference
TSHR	NCGC00229600	cAMP Production	HEK-EM293 cells overexpressing human TSHR	Inhibition of basal and TSH-stimulated cAMP production	Not explicitly stated	[3] [4] [5]
TSHR	NCGC00229600	Thyroperoxidase (TPO) mRNA expression	Primary human thyrocytes	Inhibition of basal and Graves' disease sera-stimulated TPO mRNA upregulation	Not explicitly stated	[3] [4]
Prostaglandin D2 Receptor	NCGC00229600	cAMP Production	Orbital cells	No inhibition of signaling	Not applicable	

Signaling Pathways and Experimental Workflow

To understand the action of **NCGC00229600**, it is crucial to visualize the TSHR signaling pathway and the experimental workflow used to assess its specificity.



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- To cite this document: BenchChem. [NCGC00229600: A Potent and Selective TSHR Inverse Agonist]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15603122#specificity-of-ncgc00229600-for-tshr-over-other-gpcrs]

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